

thermal stability of Hexamethylmelamine research

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Compound Focus: Hexamethylmelamine

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Basic Properties and Research Context of HMM

Hexamethylmelamine (HMM) is a methylolmelamine with the molecular formula $C_9H_{18}N_6O_6$ and a molecular weight of 306.28 g/mol [1]. The scientific literature primarily focuses on its utility as a crucial precursor or cross-linker in synthesizing more complex and high-performance materials [2] [3] [4].

- **As a Chemical Intermediate:** Recent research highlights the synthesis of a novel **trifunctional melamine-phosphate acrylate oligomer (MPTO)** from HMM. This oligomer is used to produce UV-cured polyurethane coatings with exceptional flame retardancy (UL-94 V-0 rating) and high char yield (18.4% at 800°C), indicating significant thermal stability [2].
- **As a Cross-Linking Agent:** HMM is documented as a cross-linker in waterborne silicone-modified alkyd-based coatings, enhancing their mechanical and heat-resistance properties [3]. A Chinese patent also describes its derivative, hexamethoxymethyl melamine (HMMM) resin, as an excellent cross-linking agent for rubber vulcanization, improving adhesion and aging resistance [4].
- **Historical Research:** Foundational research on the thermal stability of HMM itself was published in 1973 [5].

Documented Data on Thermal Performance

The following table consolidates quantitative data related to HMM's thermal performance in research studies:

Application Context	Key Thermal Findings	Reference
Flame-Retardant Coating (MPTO)	High char yield of 18.4% at 800°C as measured by TGA [2].	
Flame-Retardant Coating (MPTO)	Limiting Oxygen Index (LOI) value of 34.8%, indicating high flame retardancy [2].	
Cross-linker in Alkyd Coating	Curing of coatings was performed at 130 °C for 15 minutes [3].	

Detailed Experimental Protocols

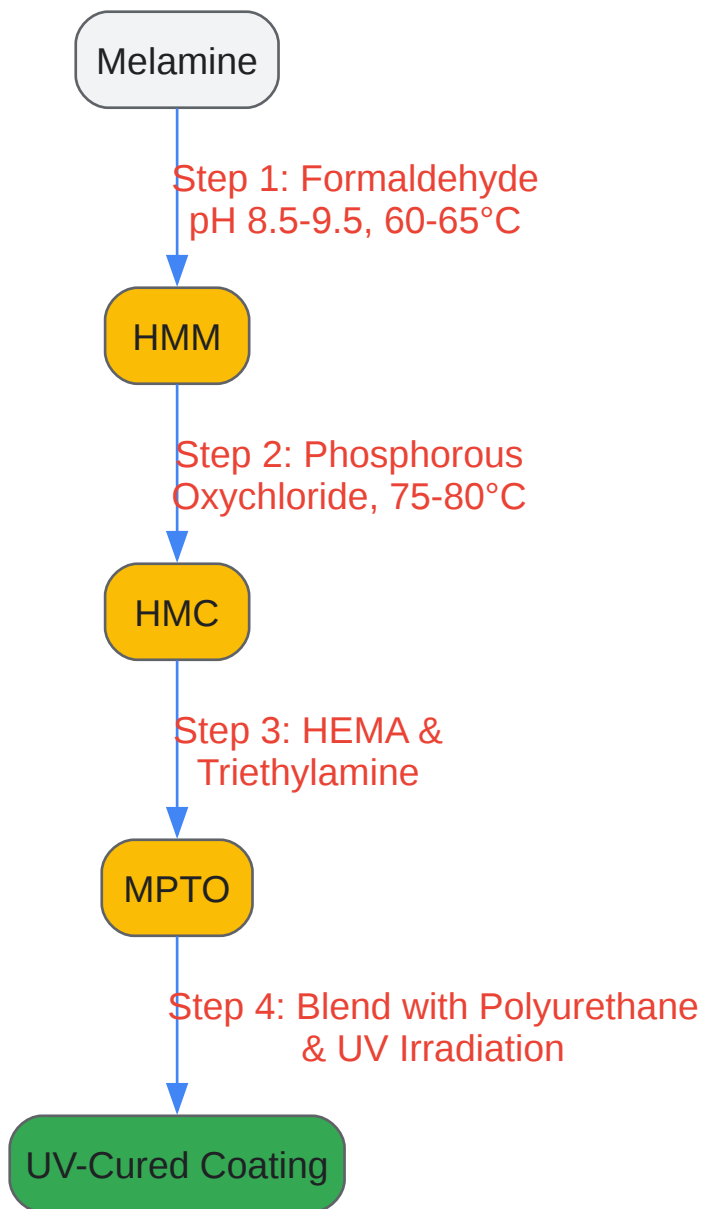
Here are detailed methodologies for key experiments involving HMM, as described in the research.

Synthesis of Hexamethylmelamine (HMM)

This is the foundational synthesis protocol as used in recent research to create a flame-retardant oligomer [2].

- **Objective:** To synthesize HMM from melamine and formaldehyde.
- **Materials:** Melamine, formaldehyde solution (37%), sodium hydroxide (NaOH).
- **Procedure:**
 - Charge melamine (10.0 g, 0.079 mol) and formaldehyde solution (142.72 g, 1.42 mol) into a round-bottom flask.
 - Adjust the pH to 8.5–9.5 using a 10% NaOH solution.
 - Stir and maintain the reaction temperature at 60–65 °C.
 - Monitor the reaction; the clear mass will solidify, indicating HMM formation.
 - Cool the mass to 25–30 °C, filter the product, wash with distilled water, and dry in an oven at 70 °C for 8 hours.
- **Yield:** The reported yield is 93.54% [2].

The following diagram outlines the synthesis pathway from melamine to the final UV-cured coating, showing HMM's central role:



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Synthesis pathway of MPTO from HMM for flame-retardant coatings.

Synthesis of a Melamine-Phosphate Oligomer (MPTO) from HMM

This two-step process transforms HMM into an advanced flame-retardant material [2].

- **Step A: Synthesis of HMC (a chloro-compound)**
 - **Materials:** HMM, Phosphorous oxychloride (POCl_3).

- **Procedure:** Charge HMM (5.0 g, 0.016 mol) with phosphorous oxychloride (45.06 g, 0.293 mol). Heat at 75–80 °C for 4 hours. Remove excess POCl₃ under vacuum at 50–55 °C to obtain the pale yellow, moisture-sensitive product HMC.
- **Yield:** 98.87%.
- **Step B: Synthesis of MPTO**
 - **Materials:** HMC, Hydroxyethyl methacrylate (HEMA), Triethylamine, Methylene dichloride.
 - **Procedure:**
 - Charge HEMA, methylene dichloride, and triethylamine into a flask.
 - Cool the mixture to 5–10 °C.
 - Add HMC dropwise over 10-15 minutes.
 - Monitor the reaction by TLC (methylene dichloride:ethanol, 8.5:1.5).
 - Upon completion, add distilled water, separate the organic layer, wash it with water, and evaporate the solvent to obtain MPTO as a pale yellow oil.
 - **Yield:** 91.35%.

Formulation and Testing of UV-Cured Coatings

This protocol describes how to incorporate the synthesized oligomer into a coating and evaluate its properties [2].

- **Objective:** To formulate and test a UV-cured polyurethane coating with MPTO.
- **Formulation:** | **Ingredient** | **Sample 1 (wt%)** | **Sample 2 (wt%)** | **Sample 3 (wt%)** | **Sample 4 (wt%)** |
|---|---|---|---|---| | Polyurethane Acrylate | 97 | 87 | 77 | 67 | | MPTO Oligomer | 0 | 10 | 20 | 30 | | Photo-initiator | 3 | 3 | 3 | 3 | | **Total** | **100** | **100** | **100** | **100** |
- **Coating and Curing:** Apply the mixture to panels (e.g., wood, steel) and irradiate with a 400 W/inch UV lamp for 15-20 seconds.
- **Testing and Characterization:**
 - **Thermal Stability:** Use **Thermogravimetric Analysis (TGA)** from room temperature to 800°C with a heating rate of 10°C/min under a nitrogen atmosphere.
 - **Flame Retardancy:** Perform a **vertical burning test (UL-94)** and determine the **Limiting Oxygen Index (LOI)**.
 - **Other Tests:** Assess mechanical properties via adhesion, pencil hardness, and flexibility tests.

Key Insights for Research and Development

- **Beyond Direct Use:** The most current research does not focus on HMM's stability in isolation but on its value in creating heteroatom-rich (Nitrogen-Phosphorus) structures that confer high thermal stability and flame retardancy to polymers [2].
- **Stability in Cross-linking:** When used as a cross-linker (e.g., HMMM resin), its thermal stability directly contributes to the performance of the final product, such as improved aging resistance in vulcanized rubber [4].

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